

# An In-depth Technical Guide to Methyl 5,5-dimethoxyvalerate

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## Compound of Interest

Compound Name: Methyl 5,5-dimethoxyvalerate

CAS No.: 23068-91-9

Cat. No.: B052140

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## Authored by: A Senior Application Scientist

### Abstract

**Methyl 5,5-dimethoxyvalerate** (MDMV), with the molecular formula  $C_8H_{16}O_4$ , is a versatile bifunctional molecule that serves as a valuable intermediate in organic synthesis.<sup>[1]</sup> Its unique structure, incorporating both a methyl ester and a dimethyl acetal, offers a strategic advantage in the construction of complex molecular architectures. This guide provides a comprehensive technical overview of MDMV, including its chemical and physical properties, a detailed synthesis protocol with mechanistic insights, thorough spectroscopic analysis for characterization, and a discussion of its applications, particularly in the synthesis of carbocycles and imaging agents. This document is intended to be a practical resource for researchers and professionals in the fields of organic chemistry, medicinal chemistry, and drug development, providing the necessary details to confidently synthesize, characterize, and utilize this important chemical building block.

## Introduction: The Strategic Utility of a Bifunctional Building Block

In the landscape of organic synthesis, molecules that possess multiple, orthogonally reactive functional groups are of immense value. **Methyl 5,5-dimethoxyvalerate** (MDMV), also known as methyl 5,5-dimethoxypentanoate, falls squarely into this category.<sup>[1]</sup> The presence of a methyl ester and a protected aldehyde (as a dimethyl acetal) within the same five-carbon chain makes it a highly strategic precursor for a variety of chemical transformations.

The acetal group serves as a stable protecting group for the aldehyde functionality, allowing for selective reactions at the ester site. Subsequently, the aldehyde can be deprotected under acidic conditions, opening up a new avenue for chemical modification. This "protect-react-deprotect" strategy is a cornerstone of complex molecule synthesis, and MDMV provides a convenient and pre-packaged solution for introducing a five-carbon chain with reactive handles at both ends.

This guide will delve into the practical aspects of working with MDMV, from its preparation and purification to its detailed characterization and application in synthetic chemistry.

## Physicochemical Properties of Methyl 5,5-dimethoxyvalerate

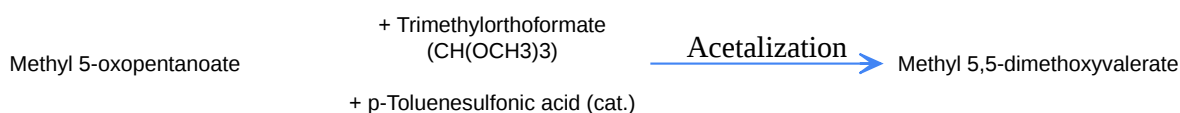
A thorough understanding of the physical and chemical properties of a reagent is paramount for its effective use in the laboratory. The key properties of MDMV are summarized in the table below.

| Property                              | Value                                                                                                                                                                             | Reference |
|---------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula                     | C8H16O4                                                                                                                                                                           | [1]       |
| Molecular Weight                      | 176.21 g/mol                                                                                                                                                                      | [1]       |
| CAS Number                            | 23068-91-9                                                                                                                                                                        | [1]       |
| IUPAC Name                            | methyl 5,5-dimethoxypentanoate                                                                                                                                                    | [1]       |
| Synonyms                              | Methyl 5,5-dimethoxyvalerate,<br>5,5-Dimethoxypentanoic acid<br>methyl ester, Glutaraldehydic<br>acid methyl ester dimethyl<br>acetal, Methyl 4-formylbutyrate<br>dimethyl acetal | [1]       |
| Appearance                            | Liquid                                                                                                                                                                            |           |
| Boiling Point                         | 70-72 °C at 2 mmHg                                                                                                                                                                |           |
| Density                               | 1.012 g/mL at 25 °C                                                                                                                                                               |           |
| Refractive Index (n <sub>20/D</sub> ) | 1.422                                                                                                                                                                             |           |

## Synthesis of Methyl 5,5-dimethoxyvalerate: A Detailed Protocol and Mechanistic Insight

The most common and efficient method for the synthesis of **Methyl 5,5-dimethoxyvalerate** is the acid-catalyzed acetalization of methyl 5-oxopentanoate using trimethylorthoformate. Trimethylorthoformate serves as both the source of the methoxy groups and as a water scavenger, driving the equilibrium towards the formation of the acetal.

### Reaction Scheme



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Caption: Synthesis of **Methyl 5,5-dimethoxyvalerate**.

## Step-by-Step Experimental Protocol

Materials:

- Methyl 5-oxopentanoate
- Trimethylorthoformate
- p-Toluenesulfonic acid monohydrate (catalytic amount)
- Anhydrous methanol (as solvent, optional)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)

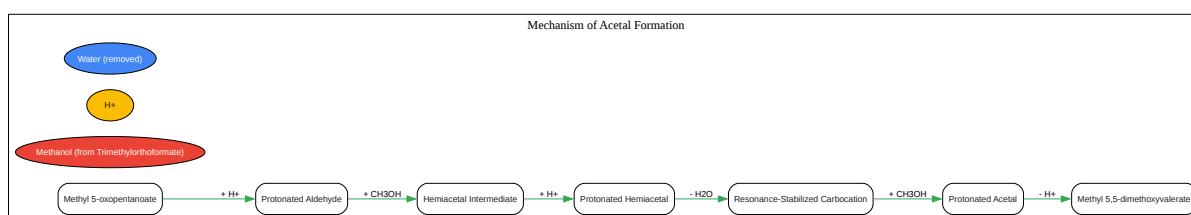
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve methyl 5-oxopentanoate in anhydrous methanol (optional, the reaction can also be run neat).
- **Addition of Reagents:** Add trimethylorthoformate (typically 1.5 to 2.0 equivalents) to the solution. Then, add a catalytic amount of p-toluenesulfonic acid monohydrate.
- **Reaction Execution:** Stir the reaction mixture at room temperature or gently heat to reflux. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- **Work-up:** Cool the reaction mixture to room temperature. Quench the reaction by adding saturated aqueous sodium bicarbonate solution to neutralize the acidic catalyst.

- **Extraction:** Extract the aqueous mixture with an organic solvent such as diethyl ether or ethyl acetate. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with water and then with brine to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **Methyl 5,5-dimethoxyvalerate** by vacuum distillation to obtain the final product as a colorless liquid.

## Mechanistic Rationale: The Acid-Catalyzed Acetal Formation

The formation of the dimethyl acetal from the aldehyde functionality of methyl 5-oxopentanoate proceeds through a well-established acid-catalyzed mechanism.



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Caption: Mechanism of acid-catalyzed acetal formation.

The key steps involve:

- **Protonation of the Carbonyl Oxygen:** The acid catalyst protonates the carbonyl oxygen, making the carbonyl carbon more electrophilic.
- **Nucleophilic Attack by Methanol:** A molecule of methanol, derived from the trimethylorthoformate, acts as a nucleophile and attacks the activated carbonyl carbon.
- **Proton Transfer:** A proton is transferred from the newly added methoxy group to the hydroxyl group, forming a good leaving group (water).
- **Formation of a Resonance-Stabilized Carbocation:** The loss of a water molecule generates a resonance-stabilized carbocation.
- **Second Nucleophilic Attack:** A second molecule of methanol attacks the carbocation.
- **Deprotonation:** The final step is the deprotonation of the resulting oxonium ion to yield the neutral acetal and regenerate the acid catalyst.

## Spectroscopic Characterization: A Guide to Quality Control

Accurate characterization of **Methyl 5,5-dimethoxyvalerate** is essential to ensure its purity and confirm its structure before use in subsequent reactions. The following sections detail the expected spectroscopic data.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

**<sup>1</sup>H NMR (Proton NMR):** The <sup>1</sup>H NMR spectrum provides valuable information about the different types of protons and their connectivity in the molecule.

| Chemical Shift ( $\delta$ , ppm) | Multiplicity | Integration | Assignment                                           |
|----------------------------------|--------------|-------------|------------------------------------------------------|
| ~3.67                            | s            | 3H          | -COOCH <sub>3</sub> (Methyl ester)                   |
| ~3.31                            | s            | 6H          | -C(OCH <sub>3</sub> ) <sub>2</sub> (Acetal methoxy)  |
| ~4.37                            | t            | 1H          | -CH(OCH <sub>3</sub> ) <sub>2</sub> (Acetal proton)  |
| ~2.33                            | t            | 2H          | -CH <sub>2</sub> -COO-                               |
| ~1.65                            | m            | 4H          | -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> - |

<sup>13</sup>C NMR (Carbon NMR): The <sup>13</sup>C NMR spectrum confirms the carbon framework of the molecule.

| Chemical Shift ( $\delta$ , ppm) | Assignment                                                  |
|----------------------------------|-------------------------------------------------------------|
| ~173.8                           | -COOCH <sub>3</sub> (Ester carbonyl)                        |
| ~104.2                           | -CH(OCH <sub>3</sub> ) <sub>2</sub> (Acetal carbon)         |
| ~53.1                            | -C(OCH <sub>3</sub> ) <sub>2</sub> (Acetal methoxy carbons) |
| ~51.5                            | -COOCH <sub>3</sub> (Methyl ester carbon)                   |
| ~33.8                            | -CH <sub>2</sub> -COO-                                      |
| ~31.5                            | -CH <sub>2</sub> -CH(OCH <sub>3</sub> ) <sub>2</sub>        |
| ~21.8                            | -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -        |

## Infrared (IR) Spectroscopy

The IR spectrum is useful for identifying the key functional groups present in **Methyl 5,5-dimethoxyvalerate**.

| Wavenumber (cm <sup>-1</sup> ) | Intensity | Assignment                     |
|--------------------------------|-----------|--------------------------------|
| ~2950                          | Strong    | C-H stretch (alkane)           |
| ~1740                          | Strong    | C=O stretch (ester)            |
| ~1190, 1070                    | Strong    | C-O stretch (ester and acetal) |

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

| m/z | Interpretation                                                                                      |
|-----|-----------------------------------------------------------------------------------------------------|
| 176 | [M] <sup>+</sup> (Molecular ion) - often weak or absent in EI-MS                                    |
| 145 | [M - OCH <sub>3</sub> ] <sup>+</sup>                                                                |
| 113 | [M - OCH <sub>3</sub> - CH <sub>3</sub> OH] <sup>+</sup>                                            |
| 75  | [CH(OCH <sub>3</sub> ) <sub>2</sub> ] <sup>+</sup> (A characteristic fragment for dimethyl acetals) |
| 71  | [C <sub>4</sub> H <sub>7</sub> O] <sup>+</sup>                                                      |

## Applications in Synthesis: A Versatile Precursor

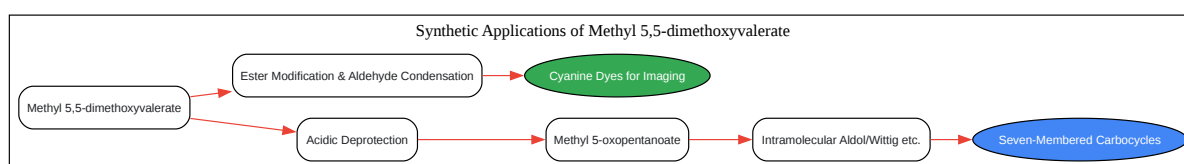
**Methyl 5,5-dimethoxyvalerate** is a valuable starting material for the synthesis of a variety of more complex molecules, owing to its dual functionality.

## Synthesis of Seven-Membered Carbocycles

One notable application of MDMV is in the construction of seven-membered carbocyclic rings. These structures are found in numerous natural products and are of interest in medicinal chemistry. The aldehyde functionality, after deprotection of the acetal, can participate in various cyclization reactions.

## Precursor for Bioactive Molecules and Imaging Agents

The linear five-carbon chain with reactive groups at both ends makes MDMV an attractive precursor for the synthesis of various bioactive molecules. For instance, it can be used in the synthesis of cyanine dyes, which are employed as fluorescent probes in noninvasive imaging techniques.[2] The ester functionality can be modified to introduce a linking group, while the aldehyde can be used to construct the polymethine chain of the dye.



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Caption: Synthetic utility of **Methyl 5,5-dimethoxyvalerate**.

## Safety and Handling

**Methyl 5,5-dimethoxyvalerate** is classified as a skin and eye irritant and may cause respiratory irritation.[1] It is essential to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**Methyl 5,5-dimethoxyvalerate** is a chemical of significant synthetic utility, offering a convenient and versatile platform for the introduction of a functionalized five-carbon chain. Its straightforward synthesis, well-defined spectroscopic properties, and the orthogonal reactivity of its ester and protected aldehyde functionalities make it an invaluable tool for organic chemists. The applications of MDMV in the synthesis of complex carbocycles and functional molecules like imaging agents highlight its importance in both academic research and the

pharmaceutical industry. This guide has provided the essential technical details to empower researchers to effectively synthesize, characterize, and apply this versatile building block in their own synthetic endeavors.

## References

- PubChem. **Methyl 5,5-dimethoxyvalerate** | C<sub>8</sub>H<sub>16</sub>O<sub>4</sub> | CID 551444. [[Link](#)]
- Royal Society of Chemistry. Enantioselective synthesis of seven-membered carbo- and heterocycles by organocatalyzed intramolecular Michael addition. [[Link](#)]

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## Sources

- 1. Methyl 5,5-dimethoxyvalerate | C<sub>8</sub>H<sub>16</sub>O<sub>4</sub> | CID 551444 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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